

Application Notes and Protocols: Pyrazole Derivatives in Supramolecular Chemistry

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Compound of Interest

Compound Name: 3,5-di-tert-butyl-1H-pyrazole

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Introduction

Pyrazole and its derivatives have emerged as versatile building blocks in the field of supramolecular chemistry. Their unique structural features, including the presence of two adjacent nitrogen atoms, allow for a multitude of non-covalent interactions such as hydrogen bonding, metal coordination, and π - π stacking. These interactions are fundamental to the construction of complex and functional supramolecular architectures. This document provides detailed application notes and experimental protocols for the use of pyrazole derivatives in the construction of metal-organic frameworks (MOFs), coordination polymers, molecular sensors, supramolecular gels, and host-guest systems.

Metal-Organic Frameworks (MOFs)

Pyrazole-based ligands are extensively used in the synthesis of MOFs, which are crystalline porous materials with applications in gas storage and separation, catalysis, and sensing. The nitrogen atoms of the pyrazole ring act as excellent coordination sites for metal ions, leading to the formation of robust and stable frameworks.

Application: Gas Adsorption and Separation

Pyrazole-containing MOFs can exhibit high porosity and selective gas uptake capabilities. For instance, Hofmann-based MOFs incorporating a bis-pyrazole linker have shown promise for the

selective separation of various gases.[1]

Quantitative Data: Gas Adsorption in Pyrazole-Based MOFs

MOF Name	Ligand	Metal Ion(s)	Gas Adsorbed	Adsorption Capacity	Reference
[Co(H ₂ mdp)(Ni(CN) ₄)]	4,4'-methylene-bis(3,5-dimethylpyrazole) (H ₂ mdp)	Co(II), Ni(II)	C ₂ H ₂	~2.5 mmol g ⁻¹ at 298 K, 1 bar	[1]
[Fe(H ₂ mdp)(Ni(CN) ₄)]	4,4'-methylene-bis(3,5-dimethylpyrazole) (H ₂ mdp)	Fe(II), Ni(II)	C ₂ H ₂	~2.2 mmol g ⁻¹ at 298 K, 1 bar	[1]
Al-3.5-PDA (MOF-303)	3,5-pyrazoledicarboxylic acid	Al(III)	Formaldehyde	Saturation: ~5 mmol g ⁻¹ , Usable: ~3 mmol g ⁻¹	[2]

Experimental Protocol: Synthesis of a Hofmann-based MOF

This protocol describes the synthesis of [Co(H₂mdp)(Ni(CN)₄)], a Hofmann-based MOF incorporating a bis-pyrazole linker.[1]

Materials:

- 4,4'-methylene-bis(3,5-dimethylpyrazole) (H₂mdp)
- Co(NO₃)₂·6H₂O
- K₂[Ni(CN)₄]·H₂O

- Ethanol
- Deionized water

Procedure:

- Dissolve H_2mdp (0.1 mmol) in 10 mL of ethanol.
- In a separate vial, dissolve $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ (0.1 mmol) in 5 mL of deionized water.
- In a third vial, dissolve $\text{K}_2[\text{Ni}(\text{CN})_4] \cdot \text{H}_2\text{O}$ (0.1 mmol) in 5 mL of deionized water.
- Slowly add the cobalt nitrate solution to the H_2mdp solution while stirring.
- To this mixture, add the potassium tetracyanonickelate solution dropwise.
- Stir the resulting mixture at room temperature for 24 hours.
- Collect the precipitate by filtration, wash with ethanol, and dry under vacuum.

Characterization:

The resulting MOF can be characterized by powder X-ray diffraction (PXRD), thermogravimetric analysis (TGA), and gas adsorption measurements.

Coordination Polymers

Coordination polymers are another class of materials where pyrazole derivatives act as ligands to bridge metal centers, forming one-, two-, or three-dimensional structures. These materials have applications in sensing, catalysis, and luminescence.

Application: Luminescent Sensing of Antibiotics

A terbium(III) coordination polymer based on a pyrazole-pyridine functionalized terephthalic acid has been shown to be a highly selective and sensitive luminescent probe for the detection of quinolone antibiotics.[3]

Quantitative Data: Performance of a Pyrazole-Based Coordination Polymer Sensor

Analyte	Detection Limit (nM)	Quantum Yield (Φ)	Reference
Ofloxacin (OFX)	27.9	-	[3]
Levofloxacin (LFX)	17.1	-	[3]
Norfloxacin (NFX)	8.0	-	[3]

Experimental Protocol: Synthesis of a Luminescent Tb(III) Coordination Polymer

This protocol outlines the solvothermal synthesis of $[\text{Tb}(\text{HPPIPA})(\text{PPIPA})(\text{H}_2\text{O})]_n$, a luminescent coordination polymer for antibiotic detection.[3]

Materials:

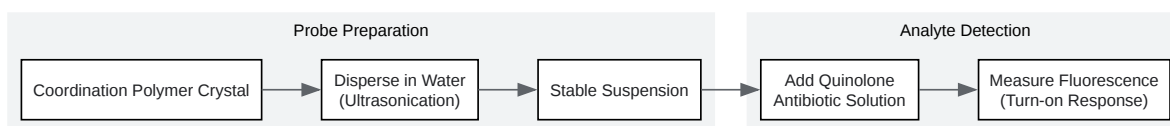
- 5-(2-(Pyrazol-1-yl)pyridin-5-yl)terephthalic acid (H_2PPIPA)
- $\text{Tb}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$
- Acetonitrile (CH_3CN)
- Deionized water
- Nitric acid (HNO_3 , 1 M)

Procedure:

- In a 15 mL PTFE-lined stainless steel autoclave, combine H_2PPIPA (0.2 mmol, 63.2 mg) and $\text{Tb}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ (0.2 mmol, 90.6 mg).
- Add a mixed solvent of CH_3CN and H_2O (2:6 v/v, 8 mL total volume).
- Add 100 μL of 1 M HNO_3 to the mixture.
- Seal the autoclave and heat it at 160 $^\circ\text{C}$ for 72 hours.

- After cooling to room temperature, collect the resulting crystals by filtration, wash with water and ethanol, and dry in air.

Sensing Application Workflow



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Caption: Workflow for the detection of quinolone antibiotics using a pyrazole-based coordination polymer.

Molecular Sensors

The ability of pyrazole derivatives to chelate metal ions is harnessed in the design of molecular sensors. Upon binding to a specific analyte, these sensors exhibit a change in their photophysical properties, such as color or fluorescence, allowing for qualitative and quantitative detection.

Application: Colorimetric and Fluorescent Sensing of Metal Ions

Pyrazole-based chemosensors have been developed for the selective detection of various metal ions, including Cu^{2+} and Fe^{3+} .^{[4][5]} These sensors often exhibit high sensitivity and selectivity, with detectable changes in their UV-Vis absorption and fluorescence emission spectra upon metal ion binding.

Quantitative Data: Performance of Pyrazole-Based Molecular Sensors

Sensor	Analyte	Detection Limit	Quantum Yield (Φ)	Reference
Pyrazole-pyrazoline probe	Fe ³⁺	3.9 x 10 ⁻¹⁰ M	-	[5]
Imine-based pyrazol-5-ol	Cu ²⁺	1.6 μ M	-	[4]
Pyrazolo[4,3-b]pyridine	BF ₃	-	0.35 (free), 0.65 (bound)	[3]

Experimental Protocol: Synthesis of a Pyrazole-Based Chemosensor for Cu²⁺

This protocol describes the synthesis of an imine-based pyrazole derivative for the colorimetric detection of Cu²⁺. [4]

Materials:

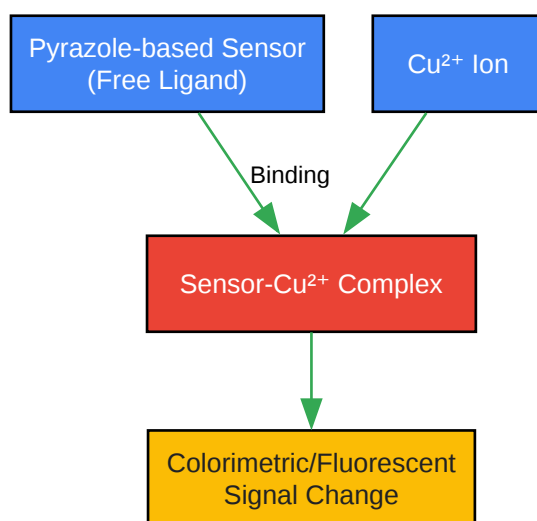
- 3-amino-1H-pyrazol-5-ol
- m-Anisaldehyde
- Ethanol
- Acetic acid (catalytic amount)

Procedure:

- Dissolve 3-amino-1H-pyrazol-5-ol (1 mmol, 100 mg) in 20 mL of ethanol.
- To this solution, add a solution of m-anisaldehyde (1 mmol, 137.8 mg) in 15 mL of ethanol with continuous stirring.
- Add a catalytic amount of acetic acid to the reaction mixture.
- Reflux the mixture for 10 hours.

- Cool the reaction mixture and collect the solid product by filtration.
- Wash the product with ethanol and recrystallize from hot ethanol to obtain the pure sensor.

Sensing Mechanism



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Caption: General mechanism of a pyrazole-based molecular sensor for metal ion detection.

Supramolecular Gels

Low molecular weight gelators (LMWGs) based on pyrazole derivatives can self-assemble in solvents to form three-dimensional networks, entrapping the solvent and forming supramolecular gels. These materials are often responsive to external stimuli such as temperature, pH, and the presence of specific ions.

Application: Stimuli-Responsive Soft Materials

Supramolecular gels derived from pyrrolo-pyrazole peptidomimetics have been shown to exhibit thermoreversibility and phase-selective gelation in organic solvents.[6] The mechanical properties of these gels can be characterized by rheology.

Quantitative Data: Rheological Properties of a Pyrazole-Based Supramolecular Gel

Solvent System	Gelator Concentration (% w/v)	Storage Modulus (G') (Pa)	Loss Modulus (G'') (Pa)	Reference
Toluene/Dioxane (10:1)	2	$\sim 10^4$	$\sim 10^3$	[6]
Xylene	2	$\sim 10^4$	$\sim 10^3$	[6]
Benzene	2	$\sim 10^3$	$\sim 10^2$	[6]

Experimental Protocol: Formation of a Pyrrolo-Pyrazole Based Supramolecular Gel

This protocol describes the preparation of a supramolecular organogel from a pyrrolo-pyrazole peptidomimetic.[6]

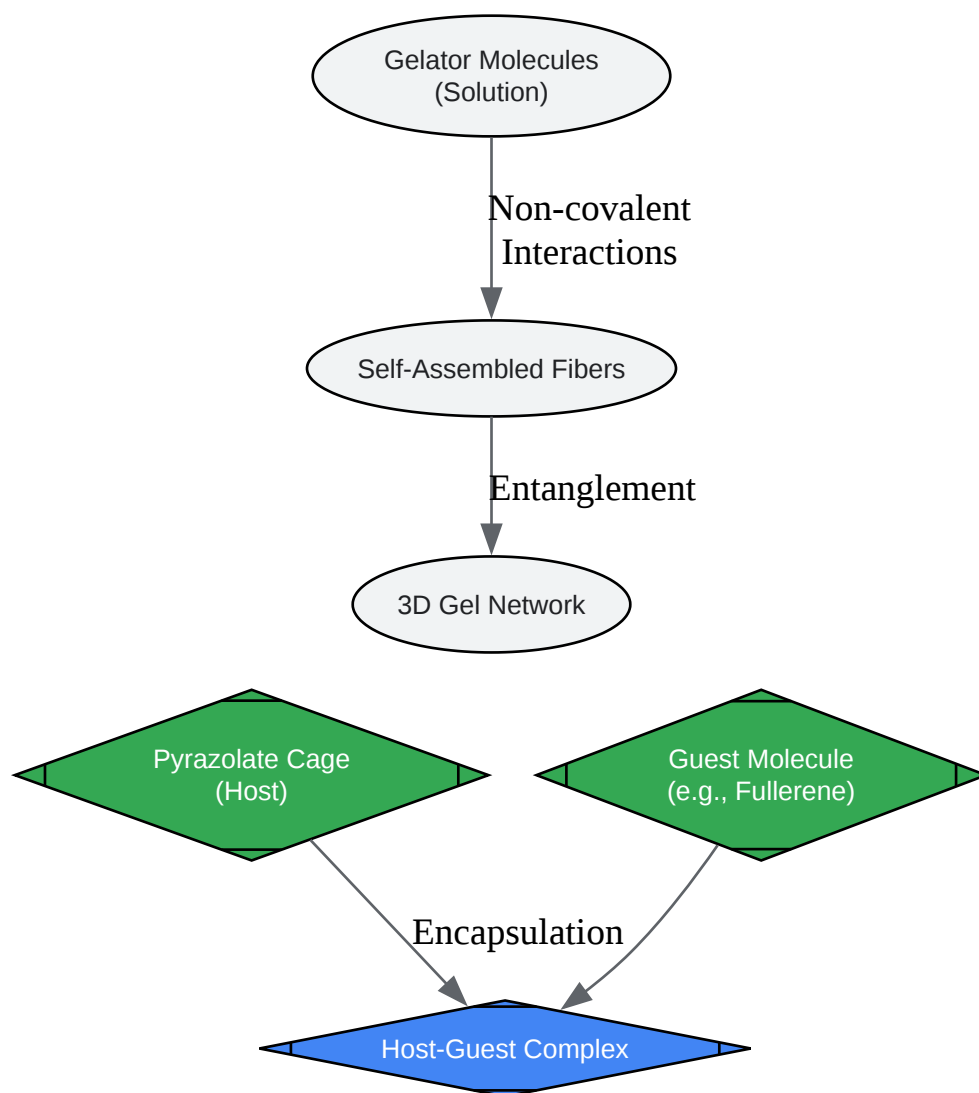
Materials:

- Pyrrolo-pyrazole peptidomimetic gelator
- Toluene
- Dioxane

Procedure:

- Weigh the desired amount of the gelator to achieve a 2% w/v concentration in a vial.
- Add the solvent mixture (toluene/dioxane, 10:1 v/v).
- Heat the mixture until the solid is completely dissolved.
- Allow the solution to cool to room temperature without disturbance.
- Gel formation is confirmed by inverting the vial; a stable gel will not flow.

Self-Assembly Process



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